

An In-depth Technical Guide to (Isocyanatomethyl)cyclohexane Derivatives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Isocyanatomethyl)cyclohexane

Cat. No.: B15323404

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of (Isocyanatomethyl)cyclohexane, focusing on the more prevalent and well-documented di-substituted isomers: 1,3-Bis(isocyanatomethyl)cyclohexane and 1,4-Bis(isocyanatomethyl)cyclohexane. Due to the limited available data on the mono-substituted **(Isocyanatomethyl)cyclohexane**, this document will primarily address the properties, synthesis, and reactivity of its di-isocyanate counterparts, which are of significant interest in polymer chemistry and material science.

Chemical Identity and Properties

(Isocyanatomethyl)cyclohexane derivatives are aliphatic di-isocyanates. The cyclohexane ring structure imparts unique properties to the polymers derived from them, such as enhanced thermal stability and elasticity. The table below summarizes key quantitative data for the 1,3- and 1,4- isomers.

Property	1,3-Bis(isocyanatomethyl)cyclohexane	1,4-Bis(isocyanatomethyl)cyclohexane
CAS Number	38661-72-2	10347-54-3
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₂	C ₁₀ H ₁₄ N ₂ O ₂
Molecular Weight	194.23 g/mol	194.23 g/mol
Appearance	Colorless to almost colorless clear liquid	-
Density	1.101 g/mL at 25 °C	-
Refractive Index	n _{20/D} 1.485	-
Flash Point	113 °C (closed cup)	-
Vapor Pressure	0.4 mmHg at 98 °C	-

A less common mono-substituted variant, Cyclohexane, (isocyanomethylene)-, has a registered CAS number of 41004-00-6. However, detailed physical and chemical properties for this specific compound are not widely available.

Experimental Protocols

Synthesis of Bis(isocyanatomethyl)cyclohexane

A common industrial method for the synthesis of isocyanates is through phosgenation of the corresponding amines. A patented method for the preparation of bis(isocyanatomethyl)cyclohexane involves the following key steps:

- **Salifying Step:** Cyclohexyldimethylamine is mixed with hydrogen chloride in the presence of an inert solvent to produce cyclohexyldimethylamine hydrochloride. The reaction temperature is typically maintained around 25 °C.
- **Isocyanation Step:** The resulting cyclohexyldimethylamine hydrochloride is then reacted with phosgene. This step yields a mixture of bis(isocyanatomethyl)cyclohexane and chloromethylisocyanatomethyl cyclohexane.

- **Separation and Purification:** The final step involves the separation and purification of the reaction mixture to isolate the bis(isocyanatomethyl)cyclohexane composition.

It is crucial to control the levels of metal impurities, such as iron and nickel, in the starting materials to ensure the quality and stability of the final product.

Synthesis of Polyurethanes

Bis(isocyanatomethyl)cyclohexane isomers are used as monomers in the synthesis of polyurethanes. The general procedure involves the reaction of the di-isocyanate with a polyol (a compound with multiple hydroxyl groups) and a chain extender.

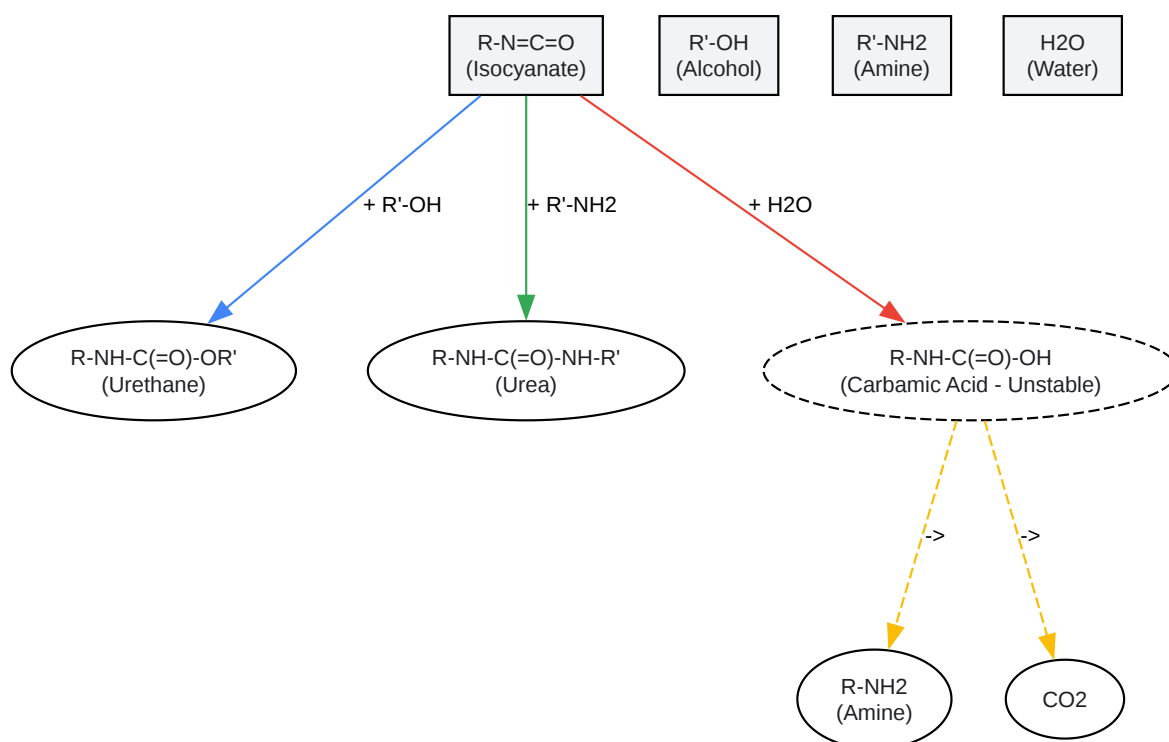
For instance, polyurethane elastomers can be synthesized by reacting 1,4-Bis(isocyanatomethyl)cyclohexane with poly(oxytetramethylene) glycol and 1,4-butanediol. These aliphatic isocyanate-based polyurethanes are noted for their increased resistance to hydrolysis and thermal degradation, as well as greater light stability compared to their aromatic counterparts.

Reactivity and Biological Interactions

The isocyanate group ($-N=C=O$) is highly electrophilic and reactive towards a variety of nucleophiles. This high reactivity is fundamental to its use in polymer synthesis but also underlies its toxicity, as it can readily react with biological macromolecules.

General Reactivity Pathway

Isocyanates react with compounds containing active hydrogen atoms, such as alcohols, amines, and water. The reaction with alcohols forms urethane linkages, which is the basis for polyurethane production. The reaction with amines yields urea derivatives, and the reaction with water produces an amine and carbon dioxide.



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Caption: General reactivity of the isocyanate functional group.

In a biological context, the isocyanate group can react with nucleophilic functional groups found on proteins, such as the amine groups of lysine residues and the hydroxyl groups of serine and threonine. This can lead to the modification of protein structure and function, which is a basis for the toxicity of isocyanates.

Synthesis Workflow Diagram

The following diagram illustrates the key stages in the synthesis of bis(isocyanatomethyl)cyclohexane as described in the experimental protocol section.



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Caption: Workflow for the synthesis of bis(isocyanatomethyl)cyclohexane.

Applications in Research and Development

1,3-Bis(isocyanatomethyl)cyclohexane is utilized as a precursor in the synthesis of pressure-sensitive adhesives with high optical transmittance, making them suitable for applications such as foldable displays and wearable electronics. It also serves as a cross-linking agent to enhance the durability of adhesives and coatings. Furthermore, its ability to form biodegradable hydrogels opens up possibilities in controlled drug delivery systems. In the field of oncology research, it has been used to fabricate niche-mimicking polymer hydrogels to identify molecular targets for the treatment of pancreatic cancer.

1,4-Bis(isocyanatomethyl)cyclohexane is a reagent used in the manufacturing of poly/thiourethane-based optical materials. Polyurethane elastomers based on both 1,3- and

1,4-bis(isocyanatomethyl)cyclohexane have been shown to exhibit excellent mechanical and dynamic viscoelastic properties.

While the primary applications of these compounds are in materials science, their high reactivity warrants careful handling and consideration of their potential biological interactions in any drug development or biomedical application context. The cyclohexane moiety offers a scaffold that can be explored for the development of new molecules with potential biological activities, as cyclohexane derivatives are known to possess diverse biological properties.

- To cite this document: BenchChem. [An In-depth Technical Guide to (Isocyanatomethyl)cyclohexane Derivatives]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15323404#isocyanomethyl-cyclohexane-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b15323404#isocyanomethyl-cyclohexane-cas-number-and-molecular-weight)

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